Sarcosine Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*2-(methylamino)acetic acid;hydrochloride*
CAS No.:	*637-96-7*
Cat. No.:	*B1359930*

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An In-depth Whitepaper on the Physicochemical Properties, Synthesis, Analysis, and Biological Role of Sarcosine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sarcosine hydrochloride, the hydrochloride salt of N-methylglycine, is a compound of significant interest in various scientific disciplines, including neuroscience, drug development, and analytical chemistry. This technical guide provides a comprehensive overview of sarcosine hydrochloride, focusing on its fundamental chemical properties, detailed experimental protocols for its synthesis and analysis, and its critical role in glutamatergic neurotransmission. This document is intended to serve as a valuable resource for researchers and professionals working with or exploring the applications of this multifaceted molecule.

Core Properties of Sarcosine Hydrochloride

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Sarcosine hydrochloride is a white crystalline solid readily soluble in water. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
CAS Number	637-96-7	N/A
Molecular Formula	$C_3H_8ClNO_2$	N/A
Molecular Weight	125.55 g/mol	N/A
Melting Point	173-175 °C	N/A
Boiling Point	195.1°C at 760 mmHg	N/A
Solubility	Soluble in water	N/A
Appearance	White crystalline solid	N/A

Synthesis of Sarcosine Hydrochloride

A common and effective method for the synthesis of sarcosine hydrochloride involves the reaction of chloroacetic acid with methylamine, followed by acidification.

Experimental Protocol

This protocol is a general procedure for the preparation of sarcosine hydrochloride.

Materials:

- Chloroacetic acid
- Methylamine (40% aqueous solution)
- Sodium bicarbonate ($NaHCO_3$)
- Hydrochloric acid (HCl)
- Distilled water
- Magnetic stirrer and stir bar

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- Beakers and other standard laboratory glassware
- pH meter or pH indicator strips
- Rotary evaporator or a setup for slow evaporation
- Vacuum oven

Procedure:

- Neutralization of Chloroacetic Acid: In a beaker, dissolve 9.45 g (100 mmol) of chloroacetic acid in 30 ml of distilled water. While stirring continuously, slowly add 8.41 g (100 mmol) of sodium bicarbonate.
- Reaction with Methylamine: To the resulting solution, add 157 parts of a 40% aqueous solution of methylamine dropwise with constant stirring.
- Second Bicarbonate Addition: After half an hour, add another 8.41 g (100 mmol) of sodium bicarbonate and continue stirring.
- Acidification: Acidify the solution to a pH of 2 using hydrochloric acid.
- Crystallization: Slowly evaporate the solution at 35°C until crystals begin to form. Allow the solution to stand for 24 hours to facilitate complete crystallization.
- Purification (Recrystallization):
  - Filter the crystals from the solution.
  - Dissolve the collected crystals in a minimum amount of distilled water.
  - Re-acidify the solution to pH 2 with hydrochloric acid.
  - Slowly evaporate the solvent to induce recrystallization.
- Drying: Filter the pure crystals and dry them in a vacuum oven at 35°C.

Analytical Methodologies

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Accurate quantification of sarcosine is crucial for research and clinical applications. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are two powerful techniques for this purpose.

High-Performance Liquid Chromatography (HPLC)

This section outlines a method for the analysis of sarcosine using HPLC with fluorescence detection after derivatization.

Instrumentation:

- HPLC system with a fluorescence detector
- Hexyl-phenyl column

Reagents:

- Sodium acetate buffer (pH 3.8; 50 mM)
- Tetrahydrofuran
- Levofloxacin as a derivatizing agent

Procedure:

- Sample Preparation and Derivatization: A detailed derivatization procedure using levofloxacin would be required to yield a fluorescent product.
- Chromatographic Conditions:
  - Mobile Phase: Gradient elution using sodium acetate buffer (pH 3.8; 50 mM) and tetrahydrofuran.
  - Column: Hexyl-phenyl column.
  - Detection: Fluorescence detection at an appropriate excitation and emission wavelength for the levofloxacin-sarcosine derivative.

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- Quantification: The concentration of sarcosine in the sample is determined by comparing its peak area to a standard curve of known sarcosine concentrations. This method has been shown to have a determination range of 44.5–1780.0 ng/mL in water.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high sensitivity and selectivity

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